

# Nitro Red: A Technical Guide for Research Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Nitro Red

Cat. No.: B1584791

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Nitro Red** (CAS No. 56431-61-9), chemically known as 2,7-Naphthalenedisulfonic acid, 4-amino-5-hydroxy-3-[(4-nitrophenyl)azo]-, disodium salt, is a versatile azo dye with specific applications in sterilization monitoring and microbiological research.<sup>[1][2]</sup> This technical guide provides an in-depth overview of its commercial availability, key research applications, and detailed experimental protocols.

## Chemical and Physical Properties

**Nitro Red** is a water-soluble organic dye.<sup>[3]</sup> While detailed physical and chemical properties are not extensively documented in publicly available literature, its primary characteristic is its ability to undergo a distinct and irreversible color change under specific chemical conditions.<sup>[1]</sup>

Property	Value	Source
CAS Number	56431-61-9	<sup>[1][4][5][6]</sup>
Molecular Formula	C16H10N4Na2O9S2	<sup>[6]</sup>
Synonym	2,7-Naphthalenedisulfonic acid, 4-amino-5-hydroxy-3-[(4-nitrophenyl)azo]-, disodium salt	<sup>[1][7]</sup>

## Commercial Availability

**Nitro Red** is available from various chemical suppliers for research purposes. The purity and formulation may vary by supplier.

Supplier	Product Name	Purity	Available Quantities
Watson International Ltd	NITRO RED	98% min	1g, 25kg, 200kg
ChemicalBook	NITRO RED	-	Inquire
Biosynth	NITRO RED	-	Inquire
Career Henan Chemical Co.	NITRO RED	98%	Inquire

## Research Applications

The primary research applications of **Nitro Red** are centered around its properties as a chemical indicator.

### Sterilization Indicator

**Nitro Red** is a key component in chemical indicator inks used to monitor steam-formaldehyde sterilization processes.<sup>[1]</sup> It undergoes a distinct and irreversible color change when exposed to formaldehyde vapor in the presence of steam. This property allows for a clear visual confirmation that the sterilization process has been successfully completed. The indicator ink can be formulated with secondary dyes to achieve specific initial and final colors for easy interpretation.<sup>[1]</sup>

### Detection of Azoreductase Activity

In the field of microbiology, **Nitro Red** is utilized as a substrate for detecting azoreductase activity in anaerobic bacteria.<sup>[2]</sup> Azoreductases are enzymes that catalyze the reductive cleavage of azo bonds ( $-N=N-$ ). A qualitative plate assay can be performed where the clearance of the red dye in the medium surrounding a bacterial colony indicates the presence

of azoreductase activity.[2][8] This is particularly relevant in studies of the human intestinal microflora, where bacteria capable of metabolizing azo dyes are of interest.[2]

## Experimental Protocols

### Qualitative Plate Assay for Azoreductase Activity

This protocol is adapted from methodologies used for detecting azoreductase-producing bacteria.[2][8]

Materials:

- Brain Heart Infusion (BHI) agar
- **Nitro Red** (final concentration of 80 mg/L)[2][8]
- Anaerobic bacterial culture
- Anaerobic incubation system

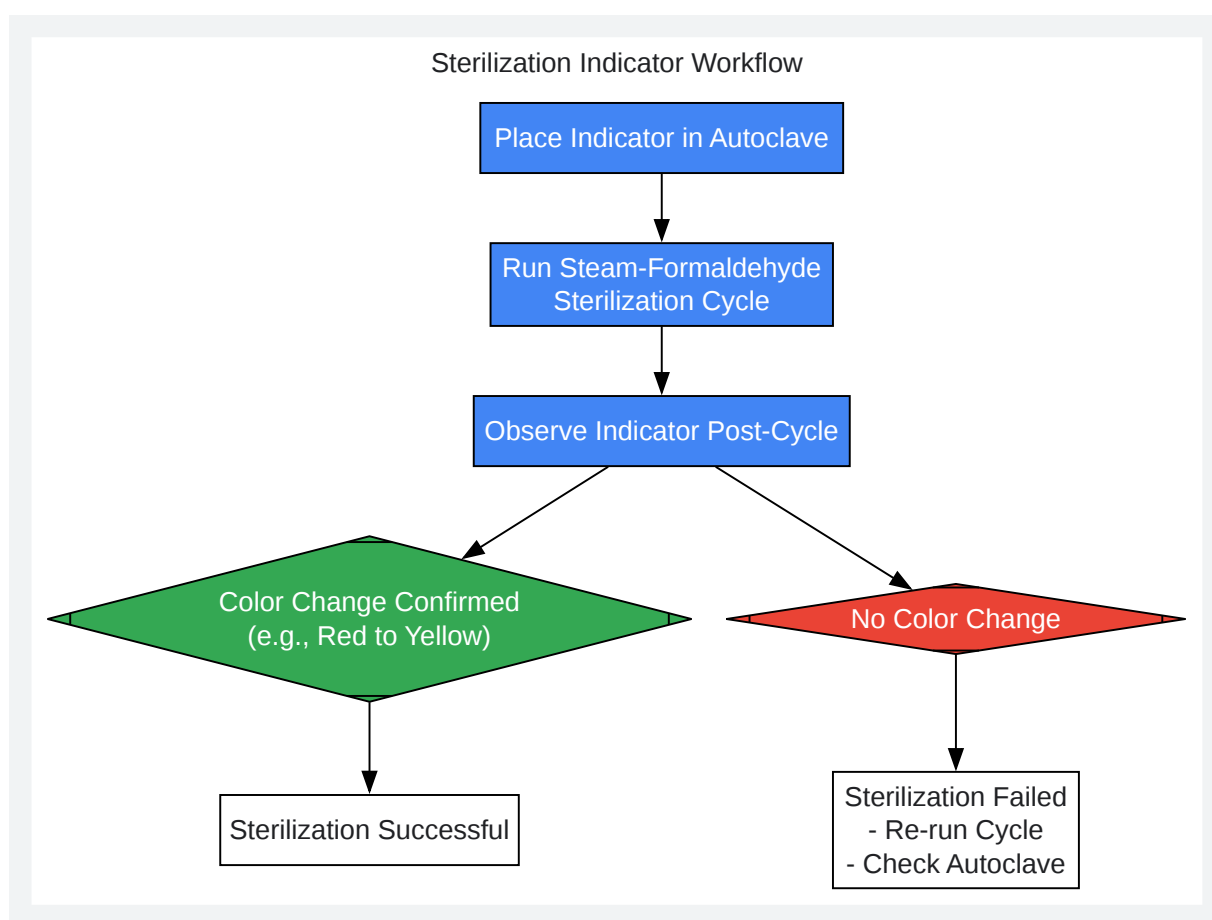
Procedure:

- Prepare BHI agar according to the manufacturer's instructions.
- Autoclave the medium and then cool it to approximately 45-50°C.
- Add a filter-sterilized stock solution of **Nitro Red** to the molten agar to achieve a final concentration of 80 mg/L.[8]
- Mix gently to ensure even distribution of the dye.
- Pour the **Nitro Red**-containing agar into sterile petri dishes and allow them to solidify.
- Inoculate the plates with the anaerobic bacterial isolates to be tested.
- Incubate the plates under anaerobic conditions at 37°C overnight.[8]
- Observe the plates for zones of clearance around the bacterial colonies. A clear halo against the red background indicates azoreductase activity.

## Signaling Pathways and Workflows

### Logical Workflow for Sterilization Process Verification

The following diagram illustrates the logical workflow for using a **Nitro Red**-based indicator in a steam-formaldehyde sterilization process.

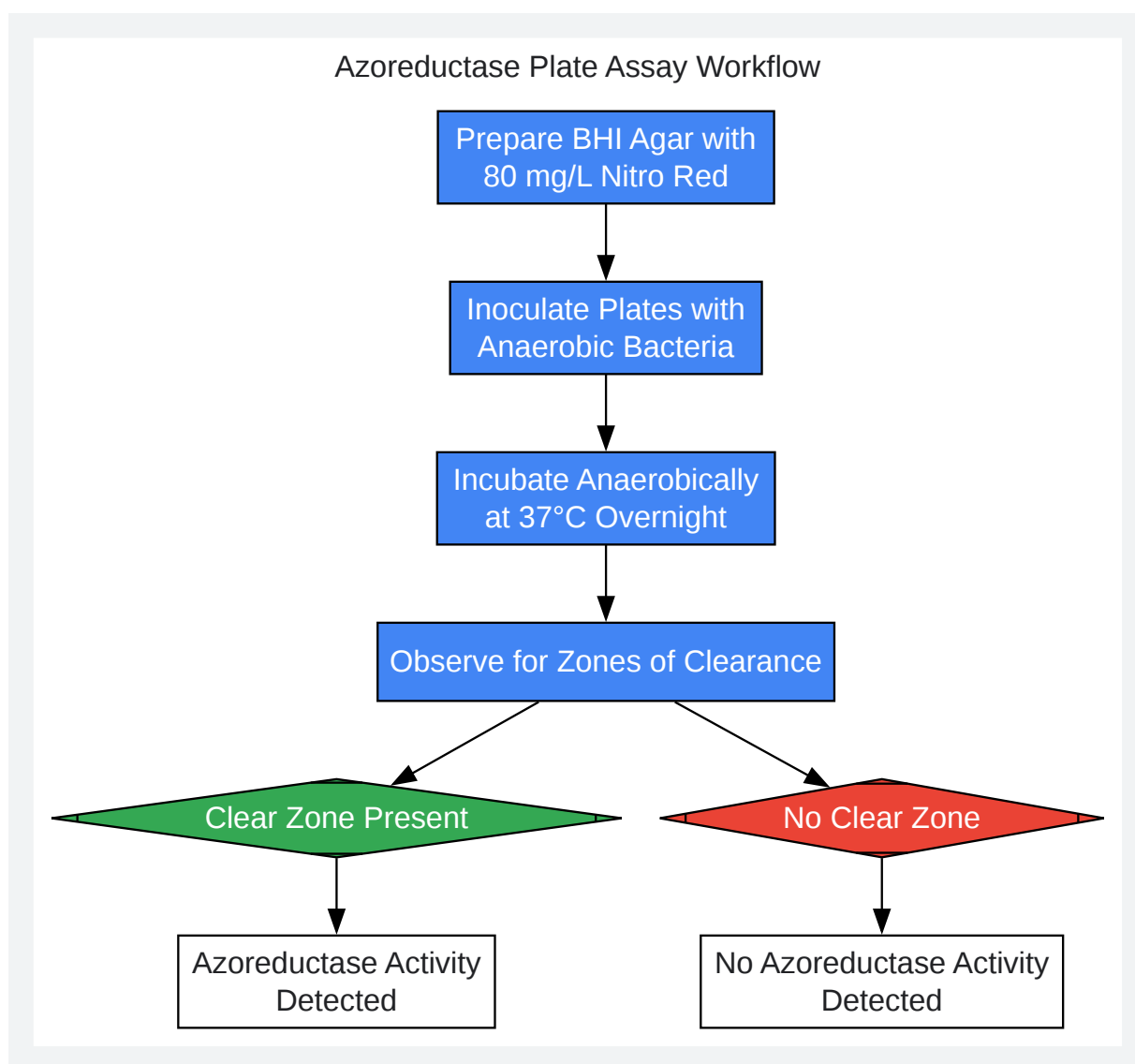


[Click to download full resolution via product page](#)

Caption: Workflow for using a **Nitro Red** indicator to verify the success of a sterilization cycle.

## Experimental Workflow for Azoreductase Activity Screening

This diagram outlines the experimental steps for screening anaerobic bacteria for azoreductase activity using a **Nitro Red** plate assay.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the qualitative detection of azoreductase activity in bacteria.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. US20030113923A1 - Steam-formaldehyde sterilization process indicator inks - Google Patents [patents.google.com]
- 2. journals.asm.org [journals.asm.org]
- 3. 2,7-Naphthalenedisulfonic acid, 4-[(1-amino-5-hydroxynaphthalenyl)azo]-5-hydroxy-, disodium salt | 1323-94-0 [amp.chemicalbook.com]
- 4. NITRO RED CAS#: 56431-61-9 [m.chemicalbook.com]
- 5. NITRO RED | 56431-61-9 [chemicalbook.com]
- 6. NITRO RED, CasNo.56431-61-9 Watson International Ltd United Kingdom [watson.lookchem.com]
- 7. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 8. lib.zu.edu.pk [lib.zu.edu.pk]
- To cite this document: BenchChem. [Nitro Red: A Technical Guide for Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584791#commercial-availability-of-nitro-red-for-research]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)